

Aztreonam-Avibactam: A Potent Combination Against NDM-Producing *Klebsiella pneumoniae*

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Compound of Interest

Compound Name: *Avibactam sodium dihydrate*

Cat. No.: B12400378

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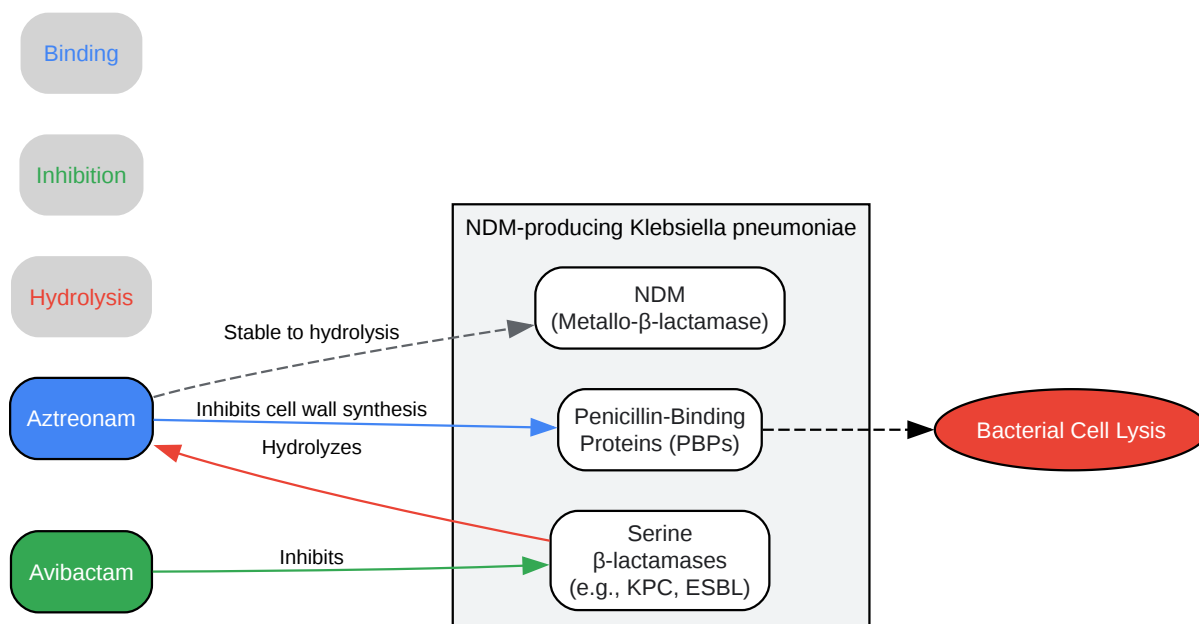
A Comparative Guide to In Vitro and In Vivo Efficacy

The emergence and global spread of New Delhi metallo- β -lactamase (NDM)-producing *Klebsiella pneumoniae* pose a significant threat to public health due to their extensive resistance to carbapenems and other last-resort antibiotics. The combination of aztreonam and avibactam has emerged as a promising therapeutic strategy to combat these multidrug-resistant organisms. This guide provides a comprehensive comparison of the in vitro and in vivo activity of aztreonam-avibactam against NDM-producing *K. pneumoniae*, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

Mechanism of Action: A Synergistic Partnership

NDM enzymes are metallo- β -lactamases (MBLs) that effectively hydrolyze a broad spectrum of β -lactam antibiotics, including carbapenems. However, they do not efficiently hydrolyze monobactams like aztreonam. The therapeutic challenge arises from the frequent co-production of other β -lactamases, such as extended-spectrum β -lactamases (ESBLs) and serine carbapenemases (e.g., KPC), which can degrade aztreonam.

Avibactam, a non- β -lactam β -lactamase inhibitor, effectively inactivates a wide range of serine β -lactamases but has no activity against MBLs. The combination of aztreonam and avibactam creates a synergistic effect: avibactam protects aztreonam from degradation by co-produced serine β -lactamases, allowing aztreonam to exert its bactericidal activity against NDM-producing bacteria.



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Figure 1. Mechanism of action of aztreonam-avibactam.

In Vitro Activity

Numerous studies have demonstrated the potent in vitro activity of aztreonam-avibactam against NDM-producing *K. pneumoniae*. The addition of a fixed concentration of avibactam (typically 4 mg/L) significantly reduces the Minimum Inhibitory Concentrations (MICs) of aztreonam, restoring its susceptibility against a large proportion of resistant isolates.

Minimum Inhibitory Concentration (MIC) Data

The following table summarizes the MIC data for aztreonam-avibactam and comparator agents against NDM-producing *K. pneumoniae* from various studies.

Antibiotic Agent	Number of Isolates	MIC50 (mg/L)	MIC90 (mg/L)	MIC Range (mg/L)
Reference(s)	-----	-----	-----	-----

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